Comprehensive Spectroscopic Profile & Synthesis Guide: N-(Piperidin-3-yl)isobutyramide[1]

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Compound of Interest	
Compound Name:	*N-(Piperidin-3-yl)isobutyramide*
CAS No.:	*176525-37-4*
Cat. No.:	*B060375*

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Executive Summary

N-(Piperidin-3-yl)isobutyramide ($C_9H_{18}N_2O$, MW: 170.25 g/mol) is a critical chiral building block in medicinal chemistry, particularly in the synthesis of Janus Kinase (JAK) inhibitors (e.g., Tofacitinib analogs) and fragment-based drug discovery.[1] Its structural duality—containing both a secondary amine (piperidine ring) and a secondary amide (exocyclic isobutyryl group)—presents unique spectroscopic challenges due to rotameric distinctness and pH-dependent shifts.[1][2]

This guide provides a definitive technical reference for the synthesis, purification, and spectroscopic validation of this moiety, focusing on the (3R) or (3S) enantiomers typically required for biological activity.[1]

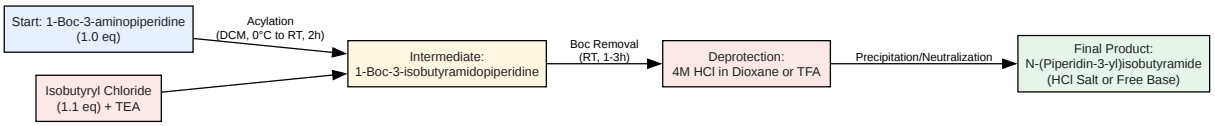
Synthesis & Production Workflow

To ensure high purity and prevent regiospecific side reactions (e.g., acylation of the ring nitrogen), the synthesis must proceed via a protected intermediate.[1] The standard protocol

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utilizes tert-butyl 3-aminopiperidine-1-carboxylate (1-Boc-3-aminopiperidine).[1][2]

Reaction Scheme (DOT Visualization)



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Caption: Step-wise synthesis ensuring regioselectivity via Boc-protection of the ring nitrogen.

Detailed Protocol

- Acylation: Dissolve 1-Boc-3-aminopiperidine (10 mmol) in anhydrous DCM (30 mL). Add Triethylamine (12 mmol) and cool to 0°C. Dropwise add Isobutyryl chloride (11 mmol). Stir at RT for 2 hours.
  - Checkpoint: Monitor TLC (50% EtOAc/Hexane).[1][2] The amine starting material (ninhydrin active) should disappear.[1][2]
- Workup: Wash with 1N HCl, sat. $NaHCO_3$, and brine.[1][2] Dry over Na_2SO_4 and concentrate to yield the Boc-protected intermediate.
- Deprotection: Dissolve intermediate in 4M HCl in dioxane (10 mL/g). Stir at RT for 2 hours.
- Isolation:
  - For HCl Salt: Dilute with Et_2O; filter the white precipitate.[2]
  - For Free Base: Basify with 2N NaOH, extract with DCM/IPA (3:1), dry, and concentrate.

Spectroscopic Characterization

The following data represents the Free Base form in $CDCl_3$. Note that the Hydrochloride salt form (in D_2O or DMSO-d_6) will show significant downfield shifts for the protons adjacent to the

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ring nitrogen (H-2, H-6) due to protonation.

Nuclear Magnetic Resonance (NMR)

The stereocenter at C-3 creates a complex splitting pattern for the ring protons.

Table 1: ^{1}H NMR Data (400 MHz, $CDCl_3$)

Position	Shift (δ, ppm)	Multiplicity	Integral	Assignment Logic & Causality
Amide NH	5.80 - 6.10	Broad Singlet	1H	Exchangeable proton; shift varies with concentration/solvent.[2]
H-3 (Ring)	3.85 - 3.95	Multiplet	1H	Diagnostic Peak. Deshielded by the amide nitrogen.[1][2] Distinct from starting amine (which appears ~2.8 ppm).[1][2]
H-2 (Ring)	2.95 - 3.10	Multiplet	1H	Germinal to ring nitrogen; diastereotopic splitting often observed.[1][2]
H-6 (Ring)	2.80 - 2.95	Multiplet	2H	Adjacent to ring nitrogen; typically overlaps with H-2.[1][2]
H-2' (Isobutyl)	2.30 - 2.40	Septet (J=6.9 Hz)	1H	Characteristic methine of the isobutyryl group.
H-4, H-5	1.50 - 1.80	Multiplet	4H	Ring methylene protons; complex envelope.[1][2]

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Ring NH	1.80 - 2.20	Broad Singlet	1H	Varies heavily.[1][2][3] Absent in D_2O exchange.
CH_3 (Isobutyl)	1.10 - 1.15	Doublet (J=6.9 Hz)	6H	Key Validation. Strong doublet confirming the isobutyryl group presence.[1][2]

Table 2: ^{13}C NMR Data (100 MHz, $CDCl_3$)

Carbon Type	Shift (δ, ppm)	Assignment
C=O (Amide)	176.5	Carbonyl carbon (most downfield signal).[1][2]
C-2 (Ring)	52.1	Adjacent to ring N and chiral center (diastereotopic influence).[1][2]
C-6 (Ring)	46.3	Adjacent to ring N, less shielded than C-2.[1][2]
C-3 (Ring)	47.8	Methine carbon bearing the amide group.[2]
C-2' (Isobutyl)	35.6	Methine of the isopropyl group.[2]
C-4, C-5	31.2, 24.5	Remaining methylene ring carbons.[1][2]
CH_3 (Isobutyl)	19.6	Methyl carbons (often equivalent or closely split).[1][2]

Mass Spectrometry (MS)[1]

- Method: ESI-MS (Positive Mode)[1]

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- Theoretical MW: 170.25 Da[1][2]
- Observed $[M+H]^+$: 171.2 m/z[1]
- Fragmentation Pattern:
  - m/z 171: Parent Ion.[1][2]
  - m/z 84: Piperidine ring fragment (loss of isobutyramide side chain).[1][2]
  - m/z 71: Isobutyryl cation ($C_3H_7CO^+$).[1][2]

Infrared Spectroscopy (FT-IR)

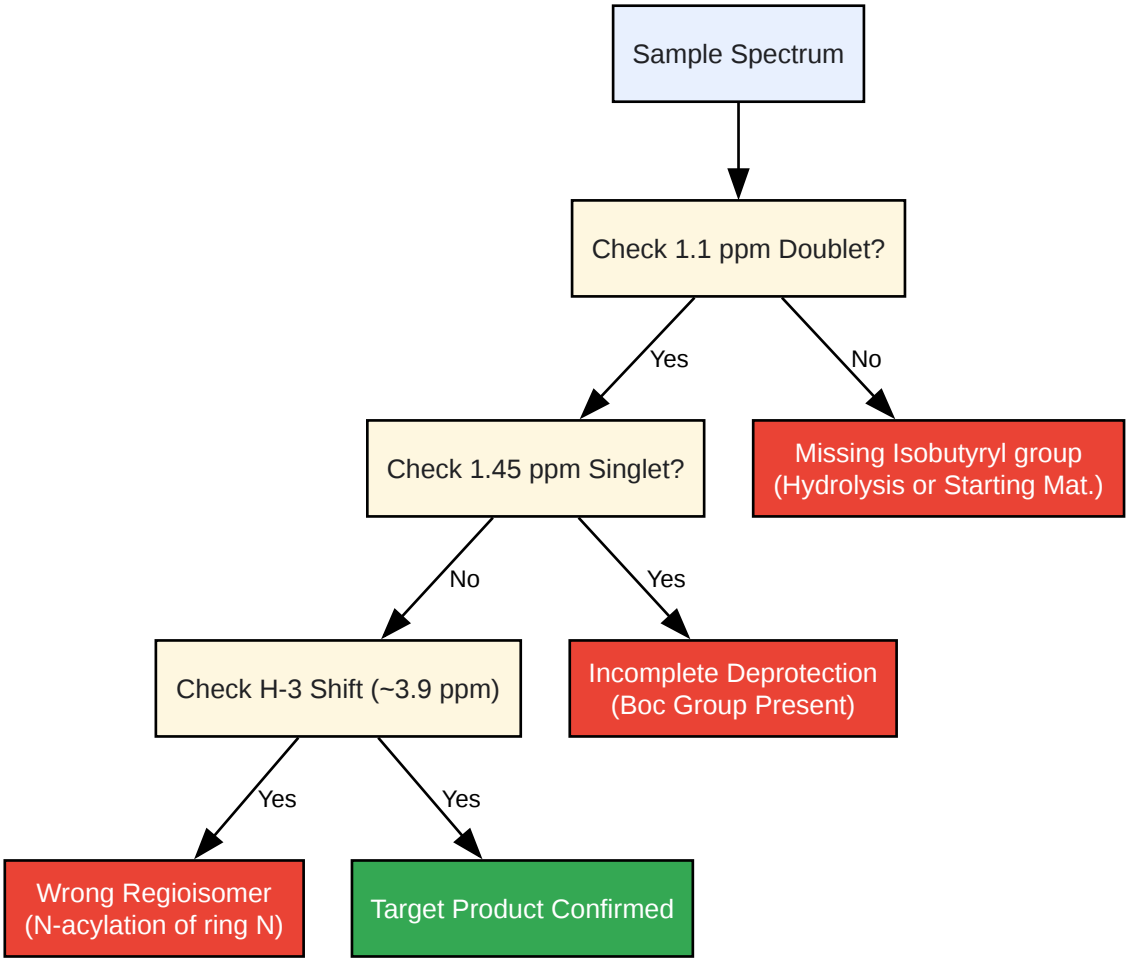
- 3290 cm^{-1}: N-H stretch (Amide & Amine overlap).[1][2]
- 2960-2850 cm^{-1}: C-H stretch (Aliphatic).[1][2]
- 1645 cm^{-1}: C=O stretch (Amide I) – Strong band, confirms acylation.[1]
- 1540 cm^{-1}: N-H bend (Amide II).[1][2]

Quality Control & Troubleshooting

When analyzing this compound, specific impurities can mimic the product.[1][2] Use this logic tree for troubleshooting:

Impurity Identification Logic

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Caption: Decision tree for rapid NMR analysis of crude reaction mixtures.

Common Pitfalls

- Rotamers: The amide bond has restricted rotation.[1][2] In low-temperature NMR, you may see "doubling" of peaks (especially the isopropyl methyls).[1] This is not an impurity; heating the sample to 50°C typically coalesces these signals.[2]

- Salt vs. Free Base: The chemical shift of the protons alpha to the ring nitrogen (H-2, H-6) shifts downfield by ~0.5-0.8 ppm in the HCl salt compared to the free base. Ensure you know which form you are analyzing.[1][2]

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